

Spectroscopic Data Guide: 2-Chloroethyl Isopropyl Sulfide (CEIPS)

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Compound of Interest

Compound Name: Sulfide, 2-chloroethyl isopropyl

CAS No.: 4303-41-7

Cat. No.: B1268141

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Executive Summary

2-Chloroethyl isopropyl sulfide (CAS: 4303-41-7) serves as a critical monofunctional simulant for Sulfur Mustard (HD). Structurally, it retains the

-chloroethyl sulfide core responsible for the vesicant properties of HD, while the isopropyl group introduces steric bulk that modulates reactivity (specifically hydrolysis and alkylation rates).

This guide provides a definitive reference for the identification of CEIPS using Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy. It emphasizes the differentiation of CEIPS from its ethyl analog (CEES) and provides mechanistic insights into its fragmentation and spectral signatures.

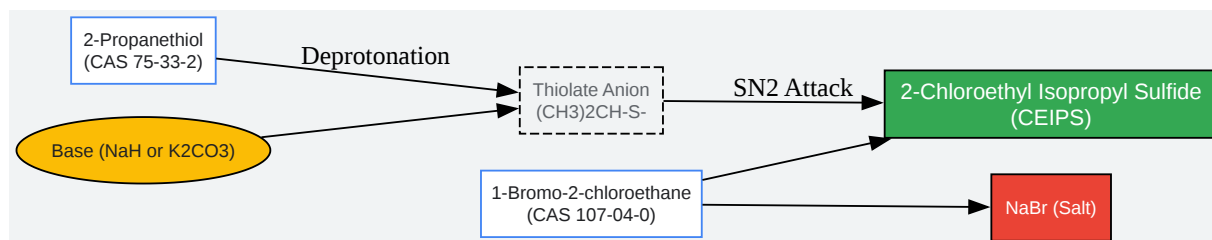
Chemical Identity & Physical Properties[1][2][3][4]

Parameter	Data
IUPAC Name	1-Chloro-2-(propan-2-ylsulfanyl)ethane
Common Name	2-Chloroethyl isopropyl sulfide (CEIPS)
CAS Registry Number	4303-41-7
Molecular Formula	C
	H
	ClS
Molecular Weight	138.66 g/mol
Structure	(CH
	)
	CH-S-CH
	-CH
Physical State	-Cl
	Colorless to pale yellow liquid
Density	~1.02 g/mL (Predicted)
Boiling Point	~165 °C (Predicted based on CEES @ 156°C)

Synthesis & Reaction Pathway

Understanding the synthesis of CEIPS is essential for interpreting impurity peaks in spectroscopic data (e.g., residual thiols or disulfides). The most common route involves the nucleophilic substitution of 2-propanethiol with 1-bromo-2-chloroethane.

Synthesis Workflow Diagram



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Figure 1: Nucleophilic substitution pathway for CEIPS synthesis. Note the selectivity required to avoid bis-substitution.

Mass Spectrometry (EI-MS)

Methodology: Electron Ionization (70 eV). Diagnostic Value: The mass spectrum of CEIPS is characterized by the isotopic signature of Chlorine (

Cl/

Cl ratio of 3:1) and alpha-cleavage fragmentation typical of sulfides.

Fragmentation Pathway Analysis

- Molecular Ion (M⁺): Observed at m/z 138 and 140 (3:1 intensity).
- Alpha-Cleavage (Isopropyl Loss): Cleavage of the C-S bond on the isopropyl side yields the 2-chloroethylsulfenyl cation.
- McLafferty-like Rearrangement: While less dominant than in esters, sulfides can undergo rearrangements losing alkene fragments.
- Base Peak: Often associated with the stable alkyl sulfide fragments or the loss of the chloroethyl group.

Key Ions Table

m/z	Ion Composition	Fragment Origin	Relative Intensity (Approx)
138	[C H ClS]	Molecular Ion (Cl)	20-30%
140	[C H ClS]	Molecular Ion (Cl)	~10%
123	[C H ClS]	Loss of Methyl (M - 15)	< 5%
95	[C H ClS]	Loss of Isopropyl (M - 43)	High
75	[C H S]	Loss of Chloroethyl (M - 63)	Moderate
63	[C H Cl]	Chloroethyl cation	Moderate
43	[C H]	Isopropyl cation	Base Peak (100%)

]

Fragmentation Logic Diagram

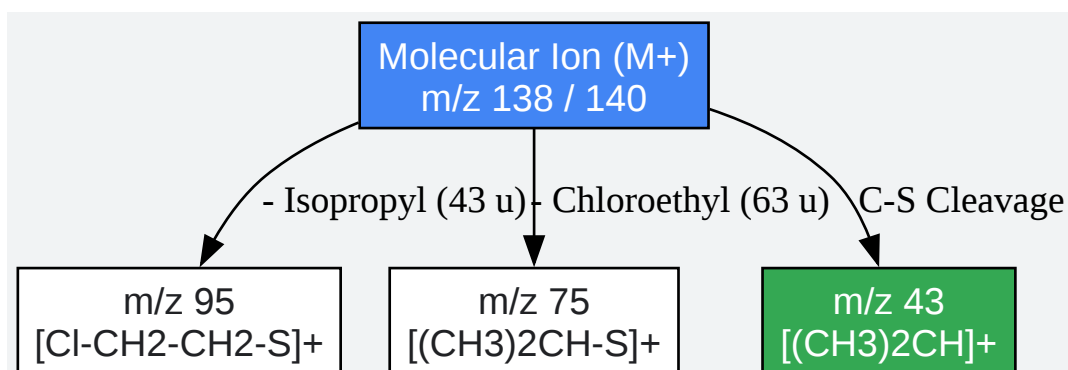


Figure 2: Primary EI-MS Fragmentation Pathways for CEIPS

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Figure 2: The formation of m/z 43 and m/z 95 are the primary diagnostic splits for isopropyl sulfides.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

(Chloroform-d) | Frequency: 400 MHz (Standard)

The

¹H NMR spectrum of CEIPS is distinct from CEES due to the isopropyl splitting pattern (septet/doublet) replacing the ethyl pattern (quartet/triplet).

¹H NMR Assignment Table

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling (, Hz)
3.62	Triplet	2H	Cl-CH	
			-CH	
			-S	
3.01	Septet	1H	S-CH-(CH	
			)	
2.84	Triplet	2H	Cl-CH	
			-CH	
			-S	
1.28	Doublet	6H	-CH-(CH	
			)	

Mechanistic Insight:

- The deshielding effect of Chlorine shifts the terminal methylene to ~3.62 ppm.
- The Sulfur atom has a weaker deshielding effect, placing the adjacent methylene and methine protons in the 2.8–3.0 ppm range.
- Differentiation: In CEES (Ethyl analog), the methyl group appears as a triplet at ~1.2 ppm, whereas in CEIPS, the isopropyl methyls appear as a strong doublet at ~1.28 ppm.

C NMR Assignments

- 43.5 ppm: Cl-CH

-

- 35.2 ppm: S-CH-(CH
)
- 33.8 ppm: -CH
-S-
- 23.4 ppm: -CH-(CH
)

Infrared Spectroscopy (FTIR)

Methodology: ATR (Attenuated Total Reflectance) or Liquid Film (NaCl plates).

The IR spectrum confirms the functional groups but is less specific for structural isomerism than NMR.

Wavenumber (cm)	Vibration Mode	Description
2960 - 2850	C-H Stretch	Strong aliphatic sp C-H stretching.
1385 & 1365	C-H Bend	Gem-dimethyl doublet. Characteristic "rabbit ears" split of the isopropyl group.
700 - 750	C-Cl Stretch	Strong, broad band typical of primary alkyl chlorides.
600 - 700	C-S Stretch	Weak to moderate bands, often obscured in the fingerprint region.

Experimental Protocol: Sample Preparation for Analysis

Self-Validating Protocol for Purity Check

- GC-MS Screening:
 - Dilute 1 μL of CEIPS in 1 mL of Dichloromethane (DCM).
 - Inject 1 μL into GC-MS (Split 20:1).
 - Validation: Verify absence of m/z 76 (CS solvent impurity) and m/z 158/160 (Bis(2-chloroethyl) sulfide - HD impurity).
- NMR Prep:
 - Dissolve ~10 mg CEIPS in 0.6 mL CDCl_3
 - Validation: Ensure the integral ratio of the doublet (1.28 ppm) to the downfield triplet (3.62 ppm) is exactly 3:1. Deviation indicates hydrolysis (formation of alcohol) or oxidation.

References

- National Institute of Standards and Technology (NIST). Mass Spectral Library: Sulfide, 2-chloroethyl ethyl (Analog Comparison). NIST Chemistry WebBook.^{[1][2]} Available at: [\[Link\]](#)
- PubChem. 2-Chloroethyl isopropyl sulfide (Compound Summary). National Library of Medicine. CID 536250. Available at: [\[Link\]](#)
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at: [\[Link\]](#)

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Sources

- 1. 2-Chloroethyl ethyl sulfide [\[webbook.nist.gov\]](#)
- 2. 2-Chloroethyl ethyl sulfide [\[webbook.nist.gov\]](#)
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